

# Terpenylic Acid: A Keystone in Atmospheric New Particle Formation

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## Compound of Interest

Compound Name: Terpenylic acid

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## Abstract

This technical guide provides a comprehensive overview of **terpenylic acid**, a significant secondary organic aerosol (SOA) component derived from the atmospheric oxidation of monoterpenes, primarily  $\alpha$ -pinene. Its formation, chemical properties, and critical role in new particle formation (NPF) and aerosol growth are detailed. This document synthesizes key findings from atmospheric chamber studies and field measurements, presenting quantitative data in structured tables, detailing experimental methodologies, and illustrating key chemical pathways and experimental workflows through diagrams. This guide is intended to be a valuable resource for researchers in atmospheric chemistry, environmental science, and related fields, as well as for professionals in drug development interested in the atmospheric fate and potential health effects of organic aerosols.

## Introduction

New particle formation is a globally important atmospheric process that influences cloud formation, climate, and air quality. Biogenic volatile organic compounds (BVOCs), particularly monoterpenes emitted from terrestrial vegetation, are major precursors to the condensable vapors that drive NPF and the subsequent growth of secondary organic aerosols (SOA). Among the myriad of oxidation products, **terpenylic acid** ( $C_8H_{12}O_4$ ) has emerged as a key species due to its chemical properties and ability to participate in particle nucleation and growth.

**Terpenylic acid** is a lactone-containing carboxylic acid, primarily formed from the ozonolysis and photooxidation of  $\alpha$ -pinene, the most abundant monoterpene in the atmosphere.[1][2] Its structure, which includes a carboxylic acid group, facilitates hydrogen bonding and the formation of dimers and higher-order oligomers, a crucial step in the initial stages of particle formation and subsequent mass addition.[2][3] This guide delves into the technical aspects of **terpenylic acid**'s role in atmospheric chemistry, providing the necessary data and protocols for its study.

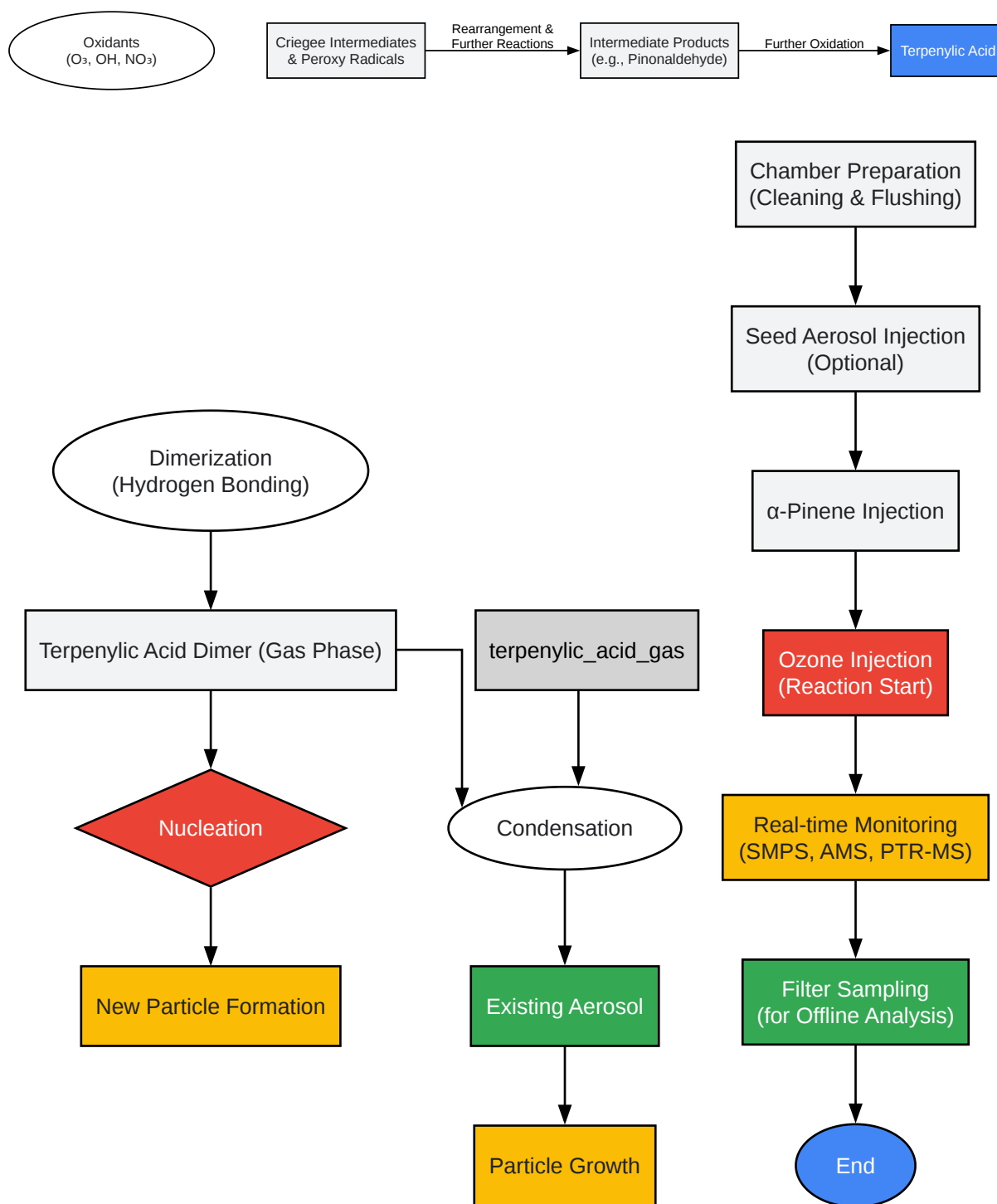
## Chemical and Physical Properties of Terpenylic Acid

**Terpenylic acid** is structurally identified as tetrahydro-2,2-dimethyl-5-oxo-3-furanacetic acid.[4][5] Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>12</sub> O <sub>4</sub>	[6]
Molecular Weight	172.18 g/mol	[5][6]
IUPAC Name	2-(2,2-dimethyl-5-oxotetrahydrofuran-3-yl)acetic acid	[4][6]
CAS Registry Number	26754-48-3	[5][7]
Melting Point (anhydrous)	90 °C	[4][5]
Melting Point (monohydrate)	57 °C	[5]
Solubility	Moderately soluble in cold water, very soluble in hot water	[4][5]

## Formation of Terpenylic Acid from $\alpha$ -Pinene Oxidation

**Terpenylic acid** is a prominent early oxidation product from both the photooxidation and ozonolysis of  $\alpha$ -pinene.[2] The formation pathways involve a series of complex radical reactions. The diagram below illustrates a simplified, generalized pathway for the formation of **terpenylic acid** from  $\alpha$ -pinene.



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